

# thermal rearrangement mechanism of cis-pinane to beta-citronellene

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## Compound Focus: (1R)-(+)-cis-Pinane

CAS No.: 4795-86-2

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## Mechanism of the Thermal Rearrangement

The thermal rearrangement of *cis*-pinane is a retro-[2+2]-cycloaddition reaction. Research indicates that the **stepwise mechanism involving biradical intermediates is energetically more favorable** than a concerted one [1].

- **Favored Pathway:** A **gauche ring opening** of the cyclobutane ring in *cis*-pinane leads to a biradical intermediate. This pathway has a significantly lower activation barrier compared to an *anti* ring opening [1].
- **Mechanism Explained:** The reaction begins with the cleavage of a C-C bond in the four-membered cyclobutane ring, forming a transient 1,4-diradical. This intermediate then undergoes bond reorganization and fragmentation to yield the acyclic product,  $\beta$ -citronellene [1].

The diagram below illustrates this stepwise biradical mechanism.



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## Experimental and Calculated Kinetic Data

The following table summarizes key experimental and computational data for the rearrangement of *cis*-pinane. The calculated activation energies from quantum chemical studies show very good agreement with experimental values, validating the proposed biradical mechanism [1] [2].

| Parameter                | Value   | Conditions / Method                   | Reference |
|--------------------------|---|---------------------------------------|-----------|
| Primary Product          | $\beta$ -Citronellene                                   | Pyrolysis                             | [1]       |
| Competing Product        | Isocitronellene   | Pyrolysis                             | [1]       |
| Proposed Mechanism       | Stepwise retro-[2+2] via biradicals                     | CASSCF/CASSCF-MP2 calculations        | [1]       |
| Key Finding              | Gauche ring opening has lower barrier than anti opening | Computational analysis                | [1]       |
| Data Source for Modeling | Rate constants & activation parameters                  | Pyrolysis experiments (382.5-409.0°C) | [2]       |

## Key Experimental Context

The industrial availability of *cis*-pinane makes it an attractive starting material for synthetic research. It is derived from  $\alpha$ -pinene, a major component of turpentine oil, via catalytic hydrogenation [3] [4].

- **Industrial Relevance:** *cis*-Pinane and the related *cis*-pinanol are industrially available and used as intermediates in the synthesis of fragrances and other chemicals, highlighting the practical importance of understanding its rearrangement [3].
- **Reaction Conditions:** Kinetic studies and pyrolysis experiments are typically conducted at high temperatures, often between **382.5 °C and 409.0 °C**, to provide data for modeling the reaction network [2].

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